

2-Methylquinoline-4-carbohydrazide molecular formula and weight

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Compound of Interest

Compound Name: 2-Methylquinoline-4-carbohydrazide

Cat. No.: B1607485

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An In-depth Technical Guide to **2-Methylquinoline-4-carbohydrazide**: Synthesis, Properties, and Applications in Drug Discovery

Authored by a Senior Application Scientist

Introduction

2-Methylquinoline-4-carbohydrazide is a heterocyclic organic compound that has garnered significant attention within the scientific community, particularly in the fields of medicinal chemistry and drug development. Its rigid quinoline core, substituted with a reactive carbohydrazide moiety, establishes it as a versatile scaffold for the synthesis of a diverse array of derivatives. The quinoline ring system is a well-established pharmacophore, present in numerous FDA-approved drugs, and is known to confer a range of biological activities, including antimicrobial and anticancer properties.^{[1][2][3]} The hydrazide functional group serves as a critical linker, enabling the facile introduction of various pharmacologically active fragments through condensation reactions, leading to the generation of novel molecular entities with therapeutic potential.

This technical guide provides a comprehensive overview of **2-Methylquinoline-4-carbohydrazide**, detailing its fundamental molecular and physical properties, a validated multi-step synthesis protocol, and an exploration of its pivotal role as a building block in the development of new antimicrobial and anticancer agents.

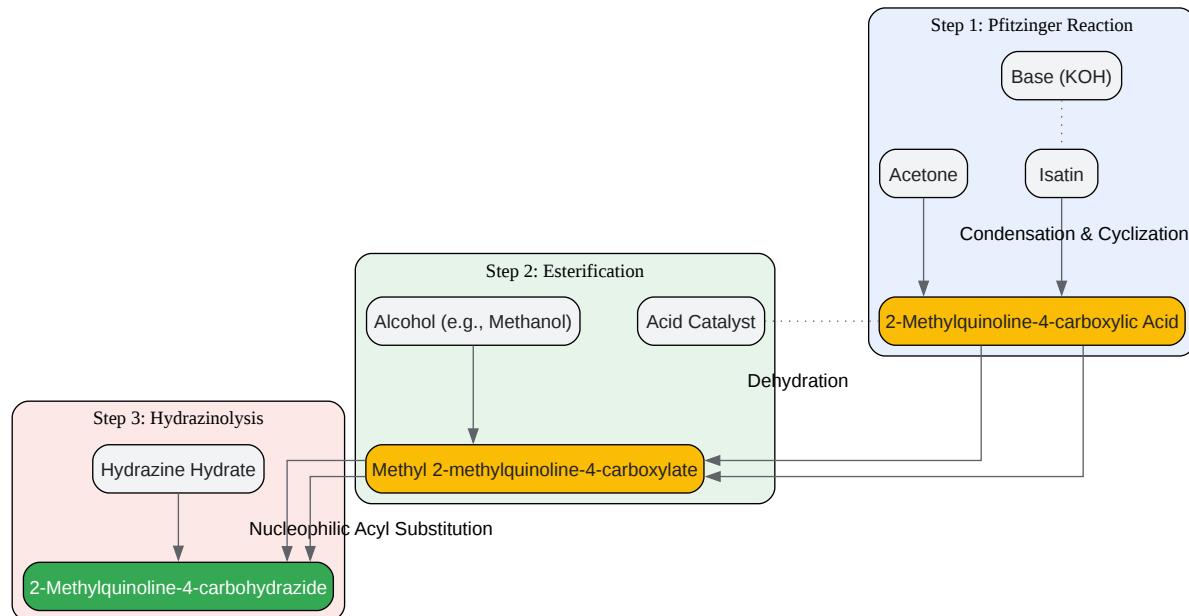
Molecular and Physicochemical Properties

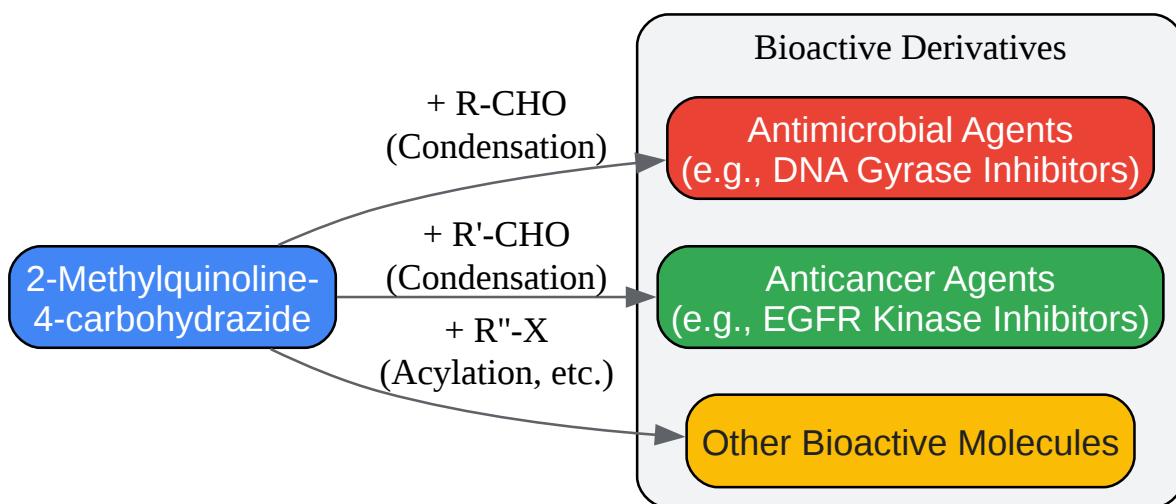
The fundamental properties of **2-Methylquinoline-4-carbohydrazide** are summarized in the table below. These data are essential for its identification, characterization, and handling in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₁ N ₃ O	[4][5][6]
Molecular Weight	201.23 g/mol	[4]
Monoisotopic Mass	201.09021 Da	[6]
CAS Number	29620-66-4	[4][7]
IUPAC Name	2-methylquinoline-4-carbohydrazide	[5]
Appearance	White solid	[8]
Melting Point	175-176 °C	[8]
Density (Predicted)	1.253 g/cm ³	[5]
Canonical SMILES	CC1=NC2=CC=CC=C2C(=C1)C(=O)NN	[5][6]
InChI Key	FECUFBYEIDSVGX-UHFFFAOYSA-N	[5][6]

Comprehensive Synthesis Methodology

The synthesis of **2-Methylquinoline-4-carbohydrazide** is a multi-step process that begins with the construction of the quinoline core, followed by functional group manipulations. The workflow diagram below illustrates the overall synthetic strategy.





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